

Dicyclanil: A Technical Guide to its Environmental Fate and Ecotoxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclanil*

Cat. No.: B1670485

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyclanil is a potent insect growth regulator (IGR) belonging to the pyrimidine-derived class of compounds. It is primarily used in veterinary medicine for the prevention of fly strike (myiasis) in sheep, caused by the larvae of various blowfly species, including *Lucilia sericata* and *Wohlfahrtia magnifica*.^{[1][2][3][4]} Its mode of action is believed to be similar to that of cyromazine, interfering with the molting and pupation processes of insect larvae, ultimately preventing their development into adult flies.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the environmental fate and ecotoxicity of **Dicyclanil**, presenting key data in a structured format, detailing experimental methodologies, and visualizing important pathways and workflows.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Dicyclanil** is essential for predicting its behavior and persistence in the environment.

Property	Value	Reference
Chemical Name	4,6-diamino-2-(cyclopropylamino)-5-pyrimidinecarbonitrile	[5]
CAS Number	112636-83-6	[5]
Molecular Formula	C8H10N6	[6]
Molecular Weight	190.21 g/mol	[6]
Water Solubility	Information not available	
Vapor Pressure	Information not available	
Log Kow (Octanol-Water Partition Coefficient)	Information not available	

Environmental Fate

The environmental fate of **Dicyclanil** dictates its persistence, mobility, and potential for exposure to non-target organisms. Key processes governing its environmental fate include degradation in soil and water, hydrolysis, and photolysis.

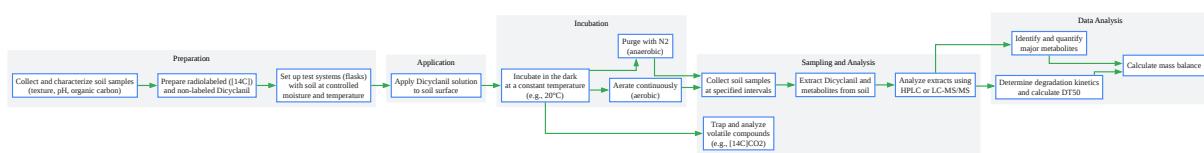
Degradation in Soil

The persistence of **Dicyclanil** in soil is a critical factor in assessing its potential for long-term environmental impact.

Parameter	Value	Reference
Soil Degradation Half-life (DT50)	Data not available in the searched literature.	
Major Metabolites	Descyclopropyl Dicyclanil	[1] [2] [3]

Experimental Protocol: Soil Degradation Study (Based on OECD Guideline 307)

This protocol outlines a laboratory-based method to assess the aerobic and anaerobic transformation of **Dicyclanil** in soil.



[Click to download full resolution via product page](#)

Caption: Workflow for a soil degradation study.

Hydrolysis

Hydrolysis is a key abiotic degradation process for many chemicals in the aquatic environment.

Parameter	Value	Reference
Hydrolysis Half-life	Data not available in the searched literature.	

Photolysis in Water

Photodegradation by sunlight can be a significant route of transformation for chemicals present in surface waters.

Parameter	Value	Reference
Photolysis Half-life	Data not available in the searched literature.	
Quantum Yield	Data not available in the searched literature.	

Bioaccumulation

The potential for a chemical to accumulate in living organisms is a critical aspect of its environmental risk assessment.

Parameter	Value	Reference
Bioconcentration Factor (BCF)	Data not available in the searched literature.	

Ecotoxicity

The ecotoxicity of **Dicyclanil** to non-target organisms is a primary concern for its environmental risk assessment.

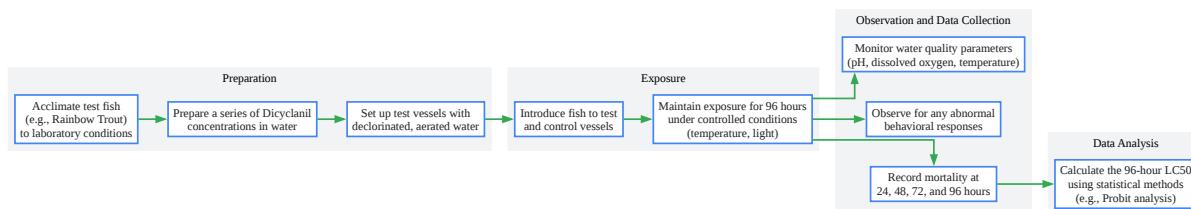
Aquatic Toxicity

Dicyclanil poses a risk to aquatic organisms, and its effects on various species have been evaluated.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Organism	Endpoint	Value (mg/L)	Reference
Fish (species not specified)	96-hour LC50	32 - 68.3	[7]
Daphnia magna	48-hour EC50	1.1	[5]
Algae (species not specified)	96-hour EC50	14,201.4	[5]

Experimental Protocol: Fish Acute Toxicity Test (Based on OECD Guideline 203)

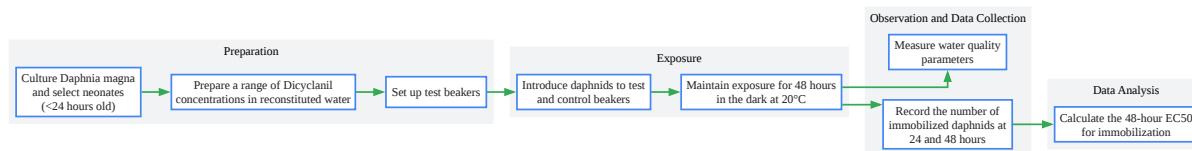
This protocol describes a method to determine the acute lethal toxicity of **Dicyclanil** to fish.[\[5\]](#) [\[8\]](#)[\[9\]](#)[\[10\]](#)

[Click to download full resolution via product page](#)

Caption: Workflow for a fish acute toxicity test.

Experimental Protocol: Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

This protocol details a method to assess the acute immobilizing effect of **Dicyclanil** on Daphnia magna.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

[Click to download full resolution via product page](#)

Caption: Workflow for a Daphnia acute immobilisation test.

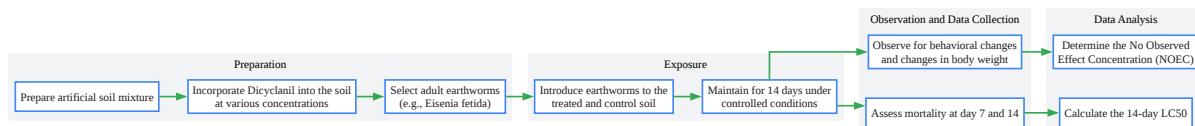
Terrestrial Toxicity

Dicyclanil can also impact terrestrial non-target organisms, particularly those in the soil ecosystem.

Organism	Endpoint	Value (mg/kg soil)	Reference
Earthworm (<i>Eisenia fetida</i>)	14-day LC50	>1000	[7]
14-day NOEC	<62.5	[7]	

Experimental Protocol: Earthworm Acute Toxicity Test (Based on OECD Guideline 207)

This protocol outlines a method for determining the acute toxicity of **Dicyclanil** to earthworms in artificial soil.



[Click to download full resolution via product page](#)

Caption: Workflow for an earthworm acute toxicity test.

Avian Toxicity

Species	Endpoint	Value (mg/kg bw)	Reference
Mallard duck	LD50	500 - 1620	[5]

Toxicity to Other Non-Target Organisms

Dicyclanil has been shown to have harmful effects on dung flies.[\[1\]](#)[\[2\]](#)[\[3\]](#)

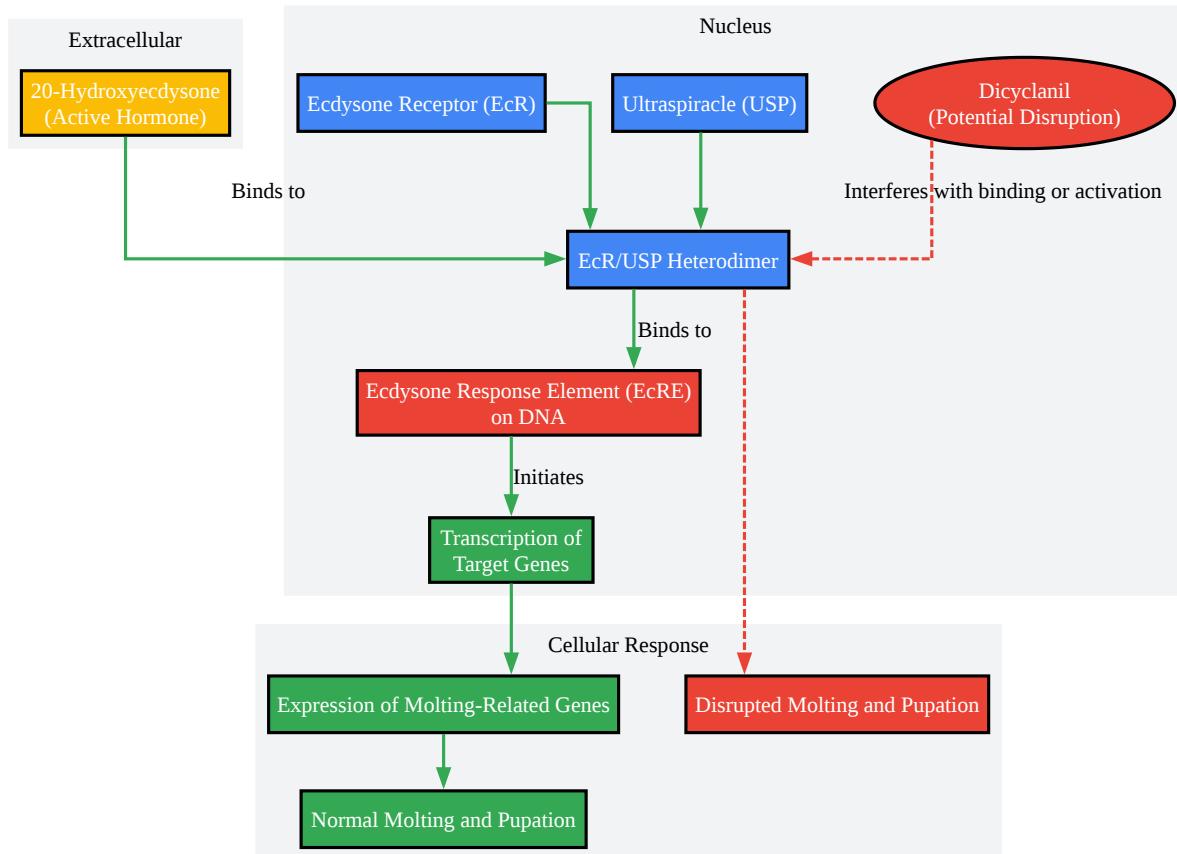
Mammalian Toxicity

Understanding the mammalian toxicity of **Dicyclanil** is crucial for assessing risks to livestock and humans.

Species	Endpoint	Value	Reference
Rat	Acute Oral LD50	520 mg/kg bw	[14] [15]
Rat	Acute Dermal LD50	>2000 mg/kg bw	[14] [15]
Rat	Acute Inhalation LC50	3184 mg/m ³	[14] [15]
Rat	90-day dietary NOEL	1.6 mg/kg bw/day	[15]
Dog	1-year dietary NOAEL	0.71 mg/kg bw/day	[16]

Mode of Action

The precise mode of action of **Dicyclanil** is not fully elucidated, but it is known to be an insect growth regulator that interferes with molting and pupation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is structurally similar to cyromazine, and its mechanism is thought to be related to the ecdysone signaling pathway.[\[1\]](#)[\[2\]](#)[\[3\]](#) Ecdysone is a crucial steroid hormone in insects that controls molting and metamorphosis. It acts by binding to a heterodimeric nuclear receptor complex composed of the Ecdysone Receptor (EcR) and Ultraspiracle (USP).[\[1\]](#)[\[17\]](#) **Dicyclanil** may disrupt this pathway, leading to the observed effects on larval development.



[Click to download full resolution via product page](#)

Caption: Postulated disruption of the ecdysone signaling pathway by **Dicyclanil**.

Analytical Methods

Accurate and sensitive analytical methods are essential for monitoring **Dicyclanil** residues in various environmental matrices and biological tissues. High-performance liquid chromatography (HPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common techniques employed for the determination of **Dicyclanil**.[\[12\]](#)[\[18\]](#)[\[19\]](#)

Experimental Protocol: **Dicyclanil** Residue Analysis in Soil by HPLC

This protocol provides a general workflow for the extraction, cleanup, and analysis of **Dicyclanil** residues in soil samples.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. assets.hpra.ie [assets.hpra.ie]
- 3. vmd.defra.gov.uk [vmd.defra.gov.uk]
- 4. parasitipedia.net [parasitipedia.net]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. biotecnologiebt.it [biotecnologiebt.it]
- 8. eurofins.com.au [eurofins.com.au]

- 9. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 10. Test No. 203: Fish, Acute Toxicity Test - Tox Lab [toxlab.co]
- 11. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 12. oecd.org [oecd.org]
- 13. shop.fera.co.uk [shop.fera.co.uk]
- 14. biotecnologiebt.it [biotecnologiebt.it]
- 15. eurofins.it [eurofins.it]
- 16. Ecdysone Control of Developmental Transitions: Lessons from Drosophila Research - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. catalog.labcorp.com [catalog.labcorp.com]
- 19. Simultaneous determination of cyromazine and dicyclanil in animal edible tissues using UPLC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. library.wrds.uwyo.edu [library.wrds.uwyo.edu]
- 21. researchgate.net [researchgate.net]
- 22. ars.usda.gov [ars.usda.gov]
- 23. mdpi.com [mdpi.com]
- 24. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dicyclanil: A Technical Guide to its Environmental Fate and Ecotoxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670485#environmental-fate-and-toxicity-of-dicyclanil]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com